

Navigating the Safety Landscape of 2,6-Diethylaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diethylaniline-d15

Cat. No.: B1591745

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This in-depth technical guide provides a detailed overview of the safety data sheet (SDS) for 2,6-Diethylaniline, a versatile intermediate in the synthesis of dyes, pigments, and pharmaceuticals.

This document summarizes critical safety information, including physical and chemical properties, hazard classifications, and handling procedures, to ensure its safe use in a laboratory setting. The information presented is aggregated from various chemical suppliers and regulatory databases.

Chemical Identification and Physical Properties

2,6-Diethylaniline is a colorless to pale yellow or reddish-brown liquid with a slight amine odor. [1] It is sparingly soluble in water.[1] Key identifiers and physical properties are summarized below.

Identifier	Value
CAS Number	579-66-8[2]
Molecular Formula	C10H15N[3]
Molecular Weight	149.23 g/mol [2]
Appearance	Colorless to pale yellow or reddish-brown liquid[1]
Boiling Point	243 °C[2]
Melting Point	3-4 °C[3]
Flash Point	115 °C (closed cup)[2]
Density	0.906 g/mL at 25 °C[2]
Vapor Pressure	0.02 mmHg at 20 °C[2]

Hazard Identification and Classification

2,6-Diethylaniline is classified as harmful if swallowed.[2][4][5] It may also be harmful if inhaled or absorbed through the skin, potentially causing respiratory tract, skin, and eye irritation.[4] Absorption into the body can lead to the formation of methemoglobin, which may cause cyanosis; the onset of these symptoms can be delayed.[6]

Hazard Classification	Category
Acute Toxicity, Oral	Category 4[2]

Signal Word: Warning[2]

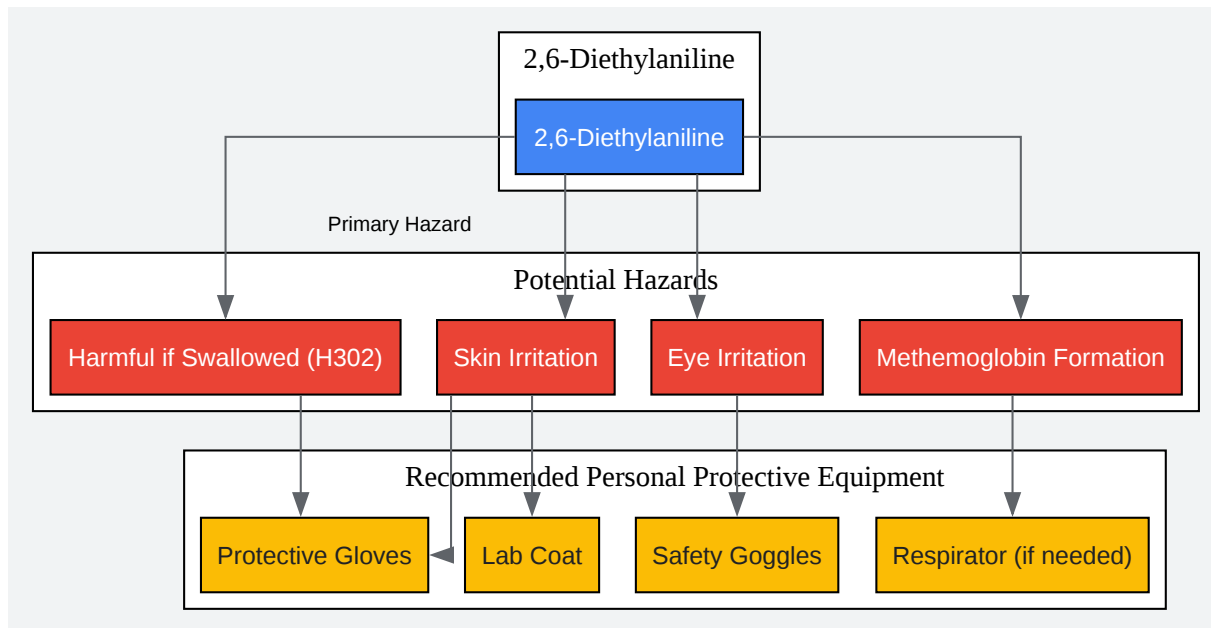
Hazard Statements:

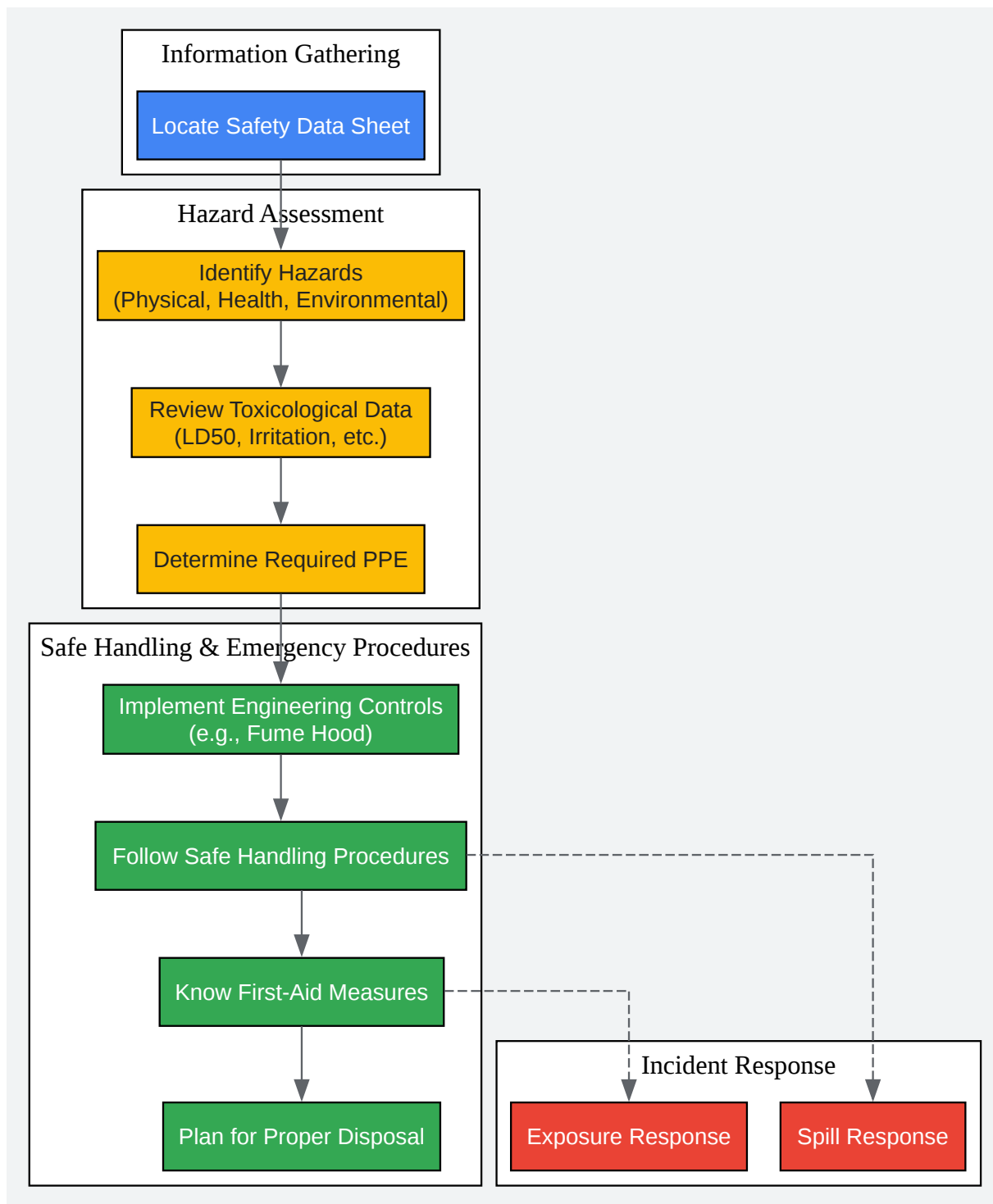
- H302: Harmful if swallowed[2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling[5]

- P270: Do not eat, drink or smoke when using this product[5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[2]
- P501: Dispose of contents/container to an approved waste disposal plant[5]





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Ontario, CA 91761, United States

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